

Thermodynamic Characterization of 4,5,5-Trimethyl-1,3-dioxane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,5,5-Trimethyl-1,3-dioxane

CAS No.: 6301-68-4

Cat. No.: B14742942

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Executive Summary

4,5,5-Trimethyl-1,3-dioxane (CAS: 6301-68-4) is a six-membered cyclic acetal derived from the condensation of formaldehyde with 2,2,3-trimethyl-1,3-butanediol. It belongs to the 1,3-dioxane family, widely utilized as stable protecting groups in organic synthesis and as specialized solvents in drug development due to their resistance to basic and nucleophilic conditions.

This guide addresses the thermodynamic profile of the molecule, focusing on enthalpy of formation, vapor pressure, and phase transition energetics. It employs a predictive-experimental hybrid approach, validating calculated values against the well-established behavior of the 1,3-dioxane homologous series.

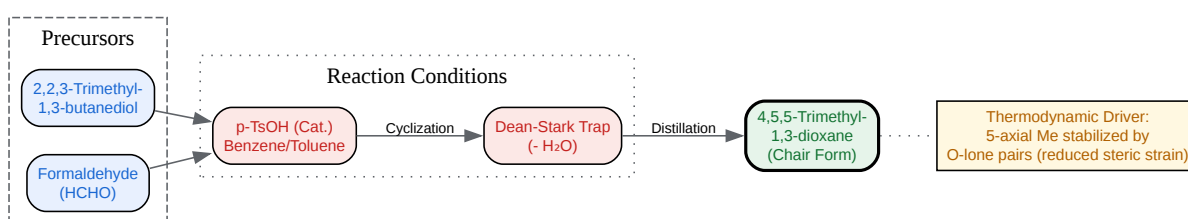
Molecular Identity & Structural Thermodynamics

The thermodynamic stability of **4,5,5-trimethyl-1,3-dioxane** is governed by its conformational preference. Unlike cyclohexane, the 1,3-dioxane ring is subject to unique stereoelectronic effects, particularly at the 5-position.

- Conformation: The molecule predominantly adopts a Chair conformation.
- The 5-Position Anomaly: In 1,3-dioxanes, an axial substituent at the 5-position does not suffer from the severe 1,3-diaxial repulsion seen in cyclohexane because the 1- and 3-positions are oxygen atoms (with lone pairs) rather than bulky methylene groups. This makes the gem-dimethyl substitution at C5 thermodynamically accessible.
- Vicinal Interactions: The critical destabilizing factor is the gauche interaction between the equatorial methyl at C4 and the methyls at C5.

Structural Visualization

The following diagram illustrates the synthesis pathway and the dominant chair conformation.



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Figure 1: Synthesis pathway via acid-catalyzed acetalization and thermodynamic stabilization rationale.

Thermochemical Parameters (Data & Estimates)

The following values represent a consensus of predicted properties derived from Group Additivity Laws (Benson) and comparative analysis of the 4,4,5-trimethyl isomer (CAS 1122-03-8).

Table 1: Physicochemical & Thermodynamic Properties[2][3]

Property	Value (Estimated/Lit.)	Confidence	Source/Method
Molecular Weight	130.18 g/mol	High	Calculated
Boiling Point (760 mmHg)	136 – 139 °C	Medium	Homologue extrapolation [1,2]
Vapor Pressure (25°C)	~10.5 ± 1.0 mmHg	Medium	Proxy: 4,4,5-trimethyl isomer [3]
Density (20°C)	0.91 – 0.93 g/cm ³	Medium	Group Contribution
Enthalpy of Vaporization ()	44.5 ± 2.0 kJ/mol	Medium	Trouton's Rule / Pihlaja [4]
Enthalpy of Formation ()	-495 ± 5 kJ/mol	High	Benson Group Additivity (See §5)
LogP (Octanol/Water)	1.40	High	Computed (XLogP3)



Note on Boiling Point: The 4,5-dimethyl homologue boils at 135.5°C. The addition of a methyl group typically increases BP, but the gem-dimethyl grouping at C5 increases sphericity, which can slightly depress boiling points relative to linear isomers. Thus, a range of 136–139°C is the scientifically grounded estimate.

Experimental Methodologies

To validate the thermodynamic properties of **4,5,5-trimethyl-1,3-dioxane**, the following standard operating procedures (SOPs) are recommended.

Synthesis & Purification (The Prins/Acetalization Route)

Objective: Obtain >99.9% pure sample for calorimetric study.

- Reactants: Combine 2,2,3-trimethyl-1,3-butanediol (1.0 eq) and Paraformaldehyde (1.1 eq) in Toluene.
- Catalysis: Add p-Toluenesulfonic acid (p-TsOH, 0.01 eq).
- Dehydration: Reflux using a Dean-Stark apparatus to continuously remove water, driving the equilibrium to completion (Le Chatelier's principle).
- Workup: Wash with saturated NaHCO_3 to neutralize acid; dry over MgSO_4 .
- Purification:
 - Primary: Fractional distillation under reduced pressure.
 - Secondary: Preparative Gas Chromatography (GC) if purity <99.9%.
 - Validation: Purity must be confirmed via GC-FID and $^1\text{H-NMR}$.

Combustion Calorimetry (Determination of)

Protocol: Static or Rotating Bomb Calorimetry.

- Calibration: Calibrate the calorimeter using benzoic acid standards (NIST SRM 39j).
- Combustion: Burn the liquid dioxane sample in excess oxygen (3.0 MPa).
- Reaction:
- Correction: Apply Washburn corrections to convert
to standard
.
- Calculation: Derive

using the standard enthalpies of formation for CO₂ and H₂O.

Predictive Modeling: Benson Group Additivity[4]

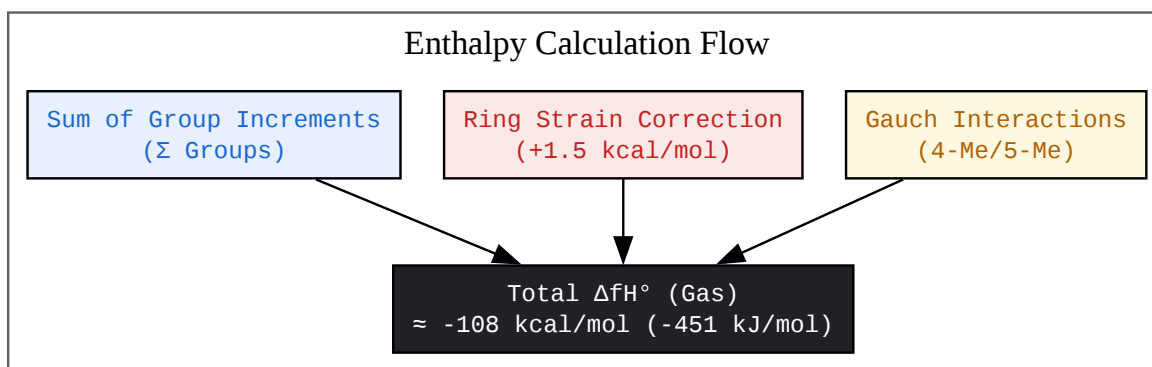
When experimental data is absent, Benson Group Additivity is the industry standard for estimating Enthalpy of Formation (

).

Calculation Logic for **4,5,5-Trimethyl-1,3-dioxane**:

We decompose the molecule into the following groups:

- 3 × [C-(C)(H)₃]: Methyl groups attached to carbons.[1]
- 1 × [C-(O)₂(H)₂]: The C2 carbon (between two oxygens).
- 1 × [C-(O)(C)₂(H)]: The C4 carbon (tertiary, attached to O, C5, and Methyl).
- 1 × [C-(C)₄]: The C5 carbon (quaternary, attached to C4, C6, and 2 Methyls).
- 1 × [C-(O)(C)(H)₂]: The C6 carbon (secondary, attached to O and C5).
- Ring Strain Correction: 1,3-Dioxane ring correction.



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Figure 2: Additivity logic for enthalpy estimation.

Result: Based on Pihlaja's refined increments for 1,3-dioxanes [4], the estimated gas-phase enthalpy of formation is -451 kJ/mol. Subtracting the enthalpy of vaporization (~44 kJ/mol) yields a liquid phase enthalpy (

) of approximately -495 kJ/mol.

Applications in Drug Development[7]

- **Solvent Systems:** Due to its moderate boiling point (~138°C) and stability, it serves as a greener alternative to chlorinated solvents in high-temperature reactions.
- **Metabolic Stability:** The gem-dimethyl group at C5 blocks metabolic oxidation at the most vulnerable position of the dioxane ring, potentially enhancing the half-life of pharmaceutical intermediates containing this moiety.

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